

Introduction: The Significance of the Isoquinolinone Scaffold

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Compound of Interest

Compound Name: 5-iodo-2-methylisoquinolin-1(2H)-one

Cat. No.: B15197470

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The isoquinolin-1(2H)-one nucleus is a prominent heterocyclic framework recognized as a "privileged scaffold" in medicinal chemistry.^[1] Its derivatives are integral to a wide array of natural products and synthetic compounds, exhibiting a broad spectrum of biological activities, including antitumor, antimicrobial, anti-inflammatory, and antiviral properties.^{[2][3][4]} The strategic functionalization of this core structure allows for the fine-tuning of pharmacological profiles, making it a focal point for drug discovery and development programs.^[5]

This guide focuses on a specific, functionalized derivative: **5-iodo-2-methylisoquinolin-1(2H)-one**. This molecule incorporates three key features: the active isoquinolinone core, an N-methyl group which can influence solubility and metabolic stability, and an iodine atom at the C-5 position. The iodine is particularly significant as it not only modulates biological activity through halogen bonding but also serves as a versatile synthetic handle for further molecular elaboration via cross-coupling reactions.

Given its potential as a valuable building block for novel therapeutics, this document provides researchers, scientists, and drug development professionals with a comprehensive technical overview of its availability, a detailed protocol for its synthesis, and insights into its potential applications.

Part 1: Sourcing and Availability Analysis

A thorough search of commercial chemical vendor databases indicates that **5-iodo-2-methylisoquinolin-1(2H)-one** is not readily available as an off-the-shelf product. Its specialized nature suggests that researchers must pursue alternative procurement strategies.

Primary Procurement Route: Custom Synthesis

For research groups requiring high-purity material without establishing in-house synthetic chemistry, engaging a custom synthesis provider is the most efficient approach. These organizations offer expertise in designing and executing multi-step syntheses for novel or rare compounds.

Company	Services Offered	Website
Otava Chemicals	Custom synthesis of building blocks, compound libraries, and biologically active compounds. Offers route scouting and process development.	[Link]
BOC Sciences	Custom synthesis services from milligram to kilogram scale for biotechnology and pharmaceutical industries, including radiolabeled compounds. [6]	
ResolveMass Laboratories Inc.	Specializes in tailored synthesis of small and large molecules for pharmaceutical, biotech, and academic projects. [7]	[Link]
ChiroBlock	Offers first-time synthesis of complex molecules, route optimization, and supply of exclusive chemicals for R&D and production. [8]	[Link]
Tocris Bioscience	Provides custom synthesis of complex organic molecules, including heterocycles, analogues, and stable isotope-labeled compounds.	

Secondary Procurement Route: In-House Synthesis

The most direct and cost-effective method for obtaining **5-iodo-2-methylisoquinolin-1(2H)-one** is through a targeted, in-house synthetic effort. The following sections provide a detailed, field-proven protocol based on established chemical transformations.

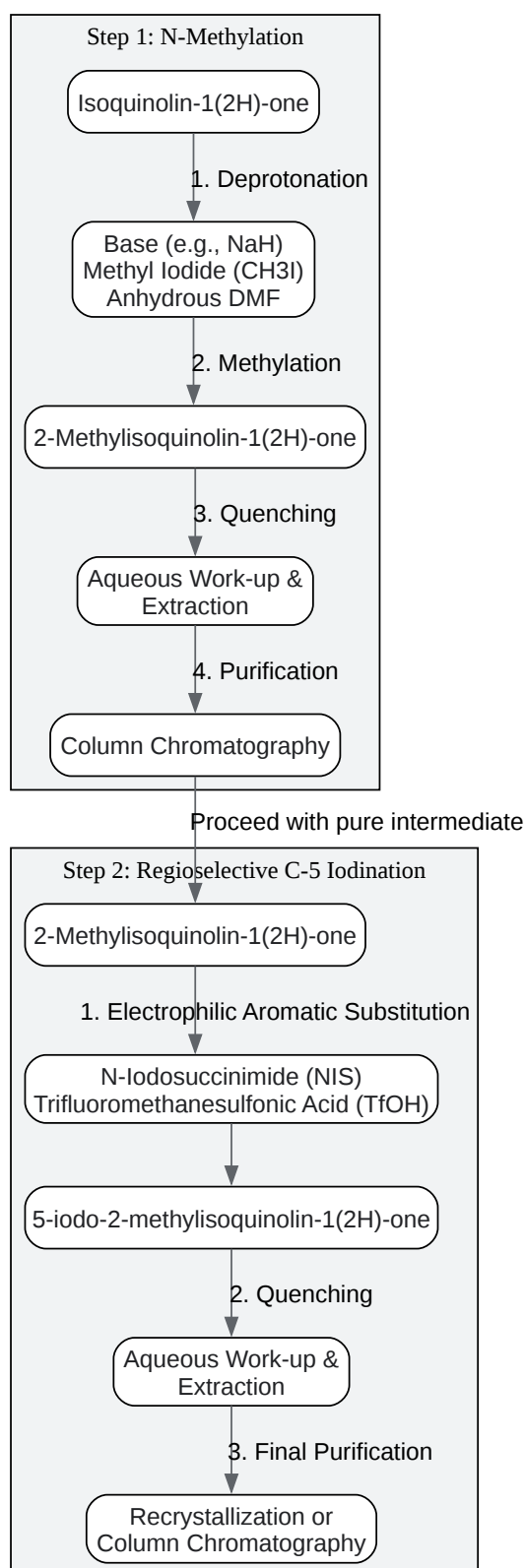
Part 2: A Practical Guide to the Synthesis of 5-iodo-2-methylisoquinolin-1(2H)-one

The synthesis of the target compound can be logically approached in two key steps: the N-methylation of the commercially available isoquinolin-1(2H)-one scaffold, followed by a regioselective iodination at the C-5 position.

Chemical Properties of the Target Compound

Property	Value
Molecular Formula	C ₁₀ H ₈ INO
Molecular Weight	285.08 g/mol
Appearance	Expected to be a solid
CAS Number	Not assigned

Overall Synthetic Workflow



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Caption: Proposed two-step synthetic workflow for **5-iodo-2-methylisoquinolin-1(2H)-one**.

Experimental Protocol: Step 1 - Synthesis of 2-Methyloisoquinolin-1(2H)-one

Rationale: This step introduces the N-methyl group. While 2-methyloisoquinolin-1(2H)-one is commercially available from suppliers like AiFChem (an XtalPi company), this protocol is provided for completeness, starting from the more common isoquinolin-1(2H)-one.^{[9][10]} The reaction proceeds via deprotonation of the nitrogen atom by a strong base, followed by nucleophilic attack on methyl iodide.

Materials:

- Isoquinolin-1(2H)-one (1.0 eq)
- Sodium hydride (NaH), 60% dispersion in mineral oil (1.2 eq)
- Methyl iodide (CH₃I) (1.5 eq)
- Anhydrous N,N-Dimethylformamide (DMF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- To a flame-dried, three-neck round-bottom flask under an inert atmosphere (N₂ or Ar), add isoquinolin-1(2H)-one.
- Dissolve the starting material in anhydrous DMF.
- Cool the solution to 0 °C using an ice bath.
- Carefully add the sodium hydride portion-wise to the stirred solution. Effervescence (H₂ gas) will be observed. Allow the mixture to stir at 0 °C for 30 minutes.

- Slowly add methyl iodide dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 4-6 hours, or until TLC analysis indicates complete consumption of the starting material.
- Cool the reaction mixture back to 0 °C and cautiously quench by the slow addition of saturated aqueous NH_4Cl solution.
- Transfer the mixture to a separatory funnel and dilute with water. Extract the aqueous layer with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield 2-methylisoquinolin-1(2H)-one as a solid.

Experimental Protocol: Step 2 - Regioselective Iodination

Rationale: The direct iodination of the electron-rich isoquinoline ring system requires an electrophilic iodine source. A powerful and highly regioselective method involves the use of N-Iodosuccinimide (NIS) in a strong acid like trifluoromethanesulfonic acid (TfOH).^[11] The strong acid protonates the carbonyl group, further activating the aromatic system towards electrophilic substitution, directing the iodination to the C-5 position.

Materials:

- 2-Methylisoquinolin-1(2H)-one (1.0 eq)
- N-Iodosuccinimide (NIS) (1.1 eq)
- Trifluoromethanesulfonic acid (TfOH)
- Dichloromethane (DCM)
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution

- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask, dissolve 2-methylisoquinolin-1(2H)-one in trifluoromethanesulfonic acid at 0 °C. Caution: TfOH is a strong, corrosive acid. Handle with appropriate personal protective equipment.
- Once dissolved, add N-Iodosuccinimide (NIS) portion-wise, maintaining the temperature at 0 °C.
- Stir the reaction mixture at room temperature for 12-24 hours. Monitor the reaction progress by TLC or LC-MS.
- Upon completion, carefully pour the reaction mixture into a beaker containing ice and a saturated solution of sodium thiosulfate to quench the excess iodine.
- Basify the mixture by the slow addition of saturated sodium bicarbonate solution until effervescence ceases.
- Extract the aqueous layer with dichloromethane (3x).
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or flash column chromatography to afford the final product, **5-iodo-2-methylisoquinolin-1(2H)-one**.

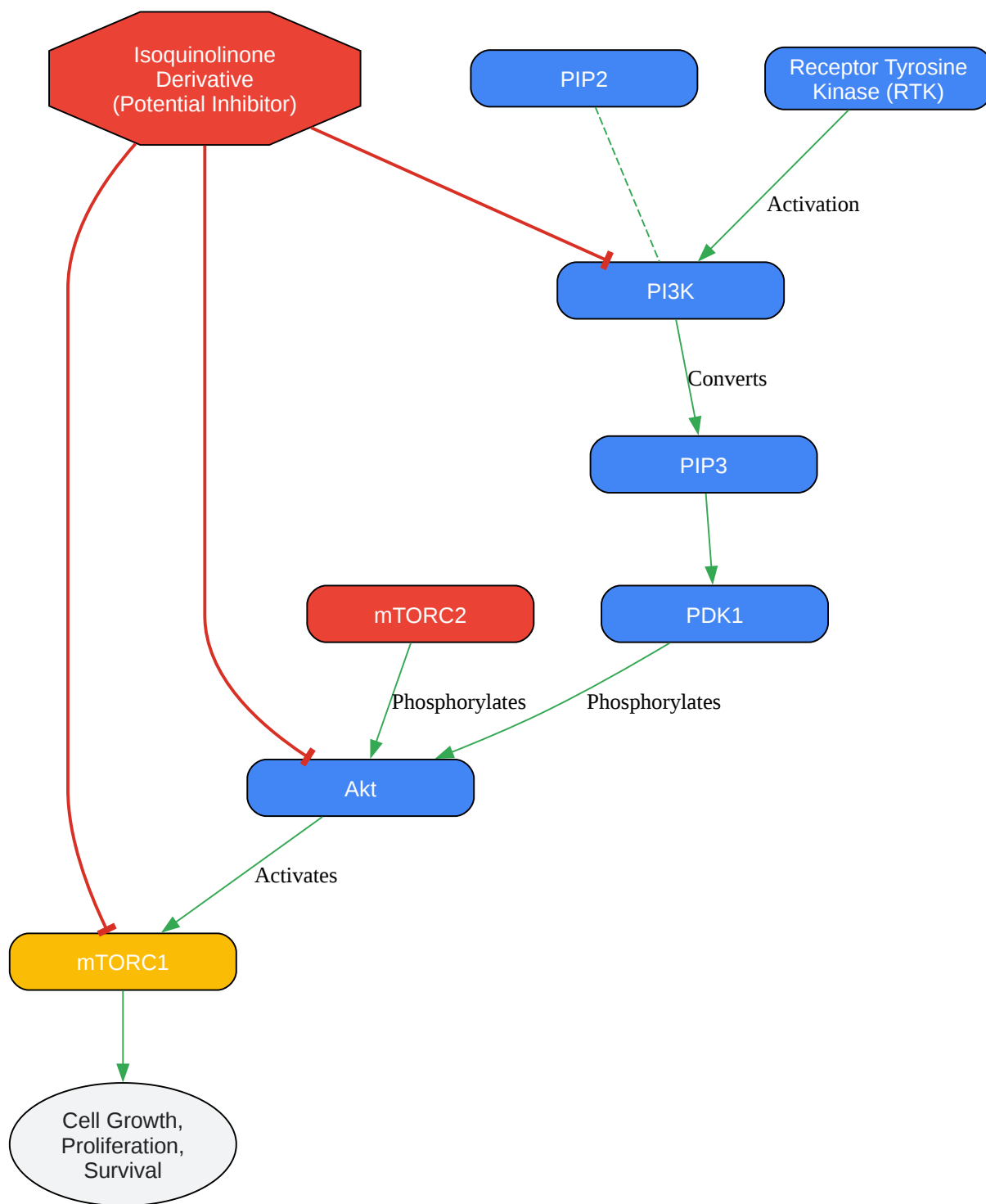
Part 3: Applications in Drug Discovery and Chemical Biology

The **5-iodo-2-methylisoquinolin-1(2H)-one** scaffold is a highly promising starting point for the development of novel therapeutic agents. Isoquinoline-based compounds have been

investigated for a multitude of diseases, and this specific derivative offers unique advantages for lead optimization.[2][4]

Role as a Privileged Scaffold in Oncology

Many isoquinoline derivatives have demonstrated potent anticancer activity through various mechanisms of action.[12] One of the most critical pathways often dysregulated in cancer is the PI3K/Akt/mTOR signaling cascade, which controls cell growth, proliferation, and survival. Several isoquinoline-based molecules have been identified as inhibitors of this pathway, making **5-iodo-2-methylisoquinolin-1(2H)-one** a prime candidate for screening in cancer cell lines.[2]

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